

# A Comprehensive Technical Guide to 1-Bromoheptane-d1: Safety, Handling, and Storage

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## Compound of Interest

Compound Name: 1-Bromoheptane-d1

Cat. No.: B1482426

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This in-depth technical guide provides essential information on the safe handling, storage, and key applications of **1-Bromoheptane-d1**. The inclusion of a deuterium atom at the C1 position makes this compound a valuable tool in mechanistic studies, metabolic fate determinations, and as an internal standard in analytical chemistry. While many of the safety and handling protocols are similar to its non-deuterated analog, 1-bromoheptane, this guide will provide specific details where relevant, alongside experimental protocols and key reaction pathways.

## Safety and Hazard Information

The safety profile of **1-Bromoheptane-d1** is primarily derived from the data available for 1-Bromoheptane. The substitution of a single protium atom with deuterium is not expected to significantly alter the toxicological properties. However, standard laboratory precautions for handling flammable and irritant chemicals must be strictly followed.

## Hazard Classification

1-Bromoheptane is classified as a flammable liquid and vapor. It is also known to cause skin and eye irritation and may cause respiratory irritation.

Table 1: Hazard Identification

Hazard Class	Hazard Statement
Flammable liquids (Category 3)	H226: Flammable liquid and vapor
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation
Serious eye damage/eye irritation (Category 2A)	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation

## First Aid Measures

Immediate and appropriate first aid is crucial in case of accidental exposure.

Table 2: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs: Get medical advice/attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a physician or poison control center immediately.

## Fire-Fighting Measures

**1-Bromoheptane-d1** is a flammable liquid.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Unsuitable Extinguishing Media: Do not use a heavy water stream.
- Specific Hazards: Vapors can travel to a source of ignition and flash back. Containers may explode when heated.
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Remove all sources of ignition. Wear personal protective equipment.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for Cleaning Up: Absorb with liquid-binding material (sand, diatomite, acid binders, universal binders, sawdust). Dispose of contaminated material as waste according to local regulations.

## Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of **1-Bromoheptane-d1** and ensure the safety of laboratory personnel.

### Handling

- Use in a well-ventilated area or under a chemical fume hood.
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- Take precautionary measures against static discharge.
- Wear appropriate personal protective equipment, including chemical-resistant gloves (e.g., nitrile rubber), safety goggles, and a lab coat.
- Avoid contact with skin, eyes, and clothing. Avoid breathing vapors or mist.

- Wash hands thoroughly after handling.

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from sources of ignition.
- Store away from incompatible materials such as strong oxidizing agents and strong bases.
- The recommended storage temperature is room temperature.

## Physicochemical Properties

Table 3: Physicochemical Data of 1-Bromoheptane and **1-Bromoheptane-d1**

Property	1-Bromoheptane	1-Bromoheptane-d1
Molecular Formula	C <sub>7</sub> H <sub>15</sub> Br	C <sub>7</sub> H <sub>14</sub> DBr
Molecular Weight	179.10 g/mol	180.11 g/mol
Appearance	Colorless liquid	Colorless liquid
Melting Point	-58 °C	Not specified, expected to be very similar to the non-deuterated form.
Boiling Point	180 °C	Not specified, expected to be very similar to the non-deuterated form.
Flash Point	60 °C (140 °F)	Not specified, expected to be very similar to the non-deuterated form.
Density	1.140 g/cm <sup>3</sup> at 25 °C	Not specified, expected to be very similar to the non-deuterated form.
CAS Number	629-04-9	38007-40-8

## Experimental Protocols

### Synthesis of 1-Bromoheptane-d1

This protocol is adapted from the synthesis of 1-bromoheptane from 1-heptanol. The starting material is 1-heptanol-d1.

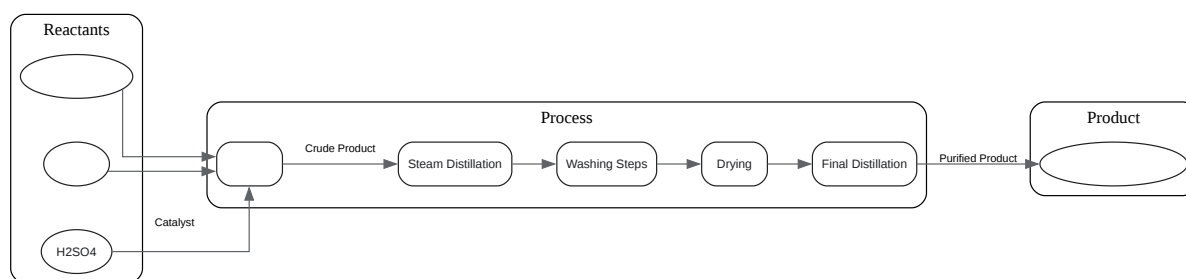
Materials:

- 1-Heptanol-d1
- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ )
- 48% Hydrobromic Acid (HBr)
- Sodium Bicarbonate ( $\text{NaHCO}_3$ ) solution
- Anhydrous Calcium Chloride ( $\text{CaCl}_2$ )
- Round-bottom flask, reflux condenser, separatory funnel, distillation apparatus

Procedure:

- In a round-bottom flask, cool 1 mole of 1-heptanol-d1 in an ice bath.
- Slowly add 0.5 moles of concentrated sulfuric acid with constant stirring.
- Following the addition of sulfuric acid, slowly add 1.25 moles of 48% hydrobromic acid.
- Remove the flask from the ice bath and assemble a reflux apparatus.
- Heat the mixture to reflux and maintain for 6 hours.
- After reflux, allow the mixture to cool and then set up for steam distillation.
- Steam distill the mixture to separate the crude **1-bromoheptane-d1**.
- Transfer the distillate to a separatory funnel. The organic layer (**1-bromoheptane-d1**) will be the lower layer.

- Wash the organic layer twice with an equal volume of cold, concentrated sulfuric acid to remove any diheptyl ether byproduct.
- Wash the organic layer with water, followed by a wash with sodium bicarbonate solution to neutralize any remaining acid, and then a final wash with water.
- Dry the **1-bromoheptane-d1** over anhydrous calcium chloride.
- Purify the final product by simple distillation, collecting the fraction boiling around 180 °C.



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Caption: Synthesis workflow for **1-Bromoheptane-d1**.

## Grignard Reaction with **1-Bromoheptane-d1**

**1-Bromoheptane-d1** can be used to prepare a Grignard reagent, which is a powerful nucleophile in organic synthesis.

Materials:

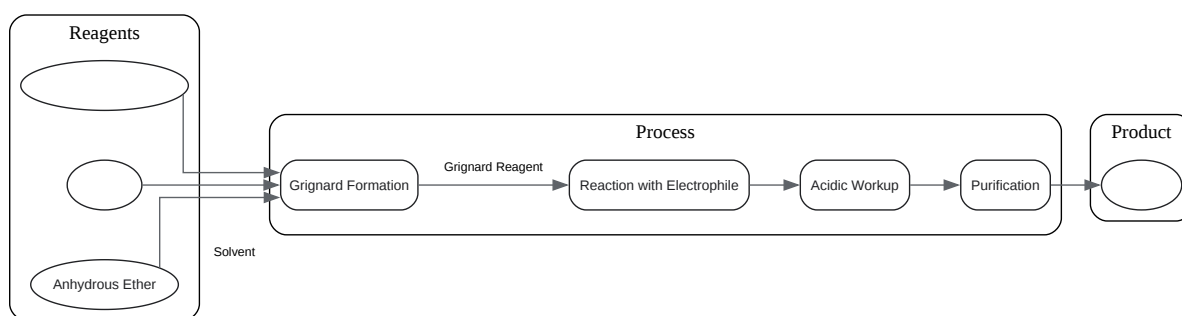
- **1-Bromoheptane-d1**
- Magnesium (Mg) turnings

- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Electrophile (e.g., a ketone or aldehyde)
- Aqueous acid solution (e.g., HCl or H<sub>2</sub>SO<sub>4</sub>) for workup
- Dry glassware, dropping funnel, reflux condenser

Procedure:

- Ensure all glassware is thoroughly dried in an oven and assembled while hot under a stream of dry nitrogen or argon.
- Place magnesium turnings in a round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel.
- Add a small amount of anhydrous ether or THF to the flask to cover the magnesium.
- Dissolve **1-Bromoheptane-d1** in anhydrous ether or THF and add it to the dropping funnel.
- Add a small portion of the **1-Bromoheptane-d1** solution to the magnesium. The reaction may need to be initiated by gentle warming or the addition of a small crystal of iodine.
- Once the reaction starts (indicated by bubbling and a cloudy appearance), add the remaining **1-Bromoheptane-d1** solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, reflux the mixture for an additional 30-60 minutes to ensure complete reaction.
- Cool the Grignard reagent solution to 0 °C in an ice bath.
- Slowly add a solution of the electrophile in anhydrous ether or THF to the Grignard reagent.
- After the addition is complete, stir the reaction mixture at room temperature for a specified time.
- Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride or a dilute acid.

- Extract the product with ether, wash the organic layer with brine, dry over an anhydrous salt (e.g.,  $\text{MgSO}_4$ ), and remove the solvent under reduced pressure.
- Purify the product by distillation or chromatography.



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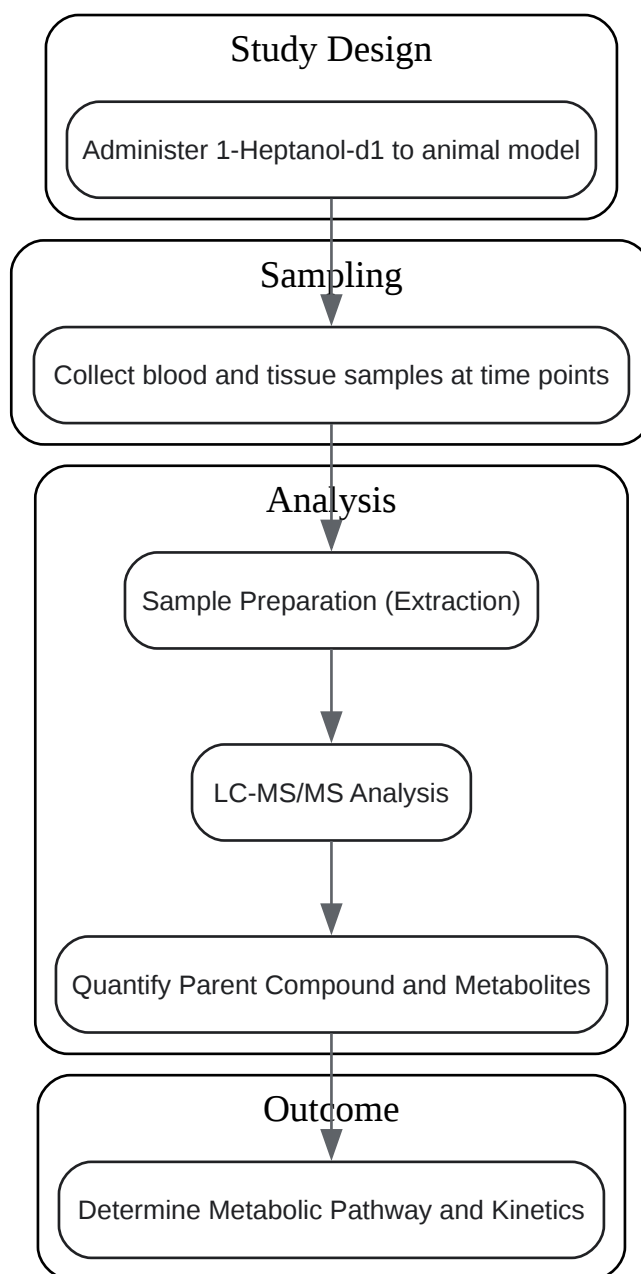
Caption: General workflow for a Grignard reaction using **1-Bromoheptane-d1**.

## Applications in Research and Development

### Isotopic Tracer in Metabolic Studies

Deuterium-labeled compounds like **1-Bromoheptane-d1** are invaluable as tracers in metabolic studies. The deuterium atom allows for the differentiation of the administered compound from its endogenous counterparts by mass spectrometry. While 1-bromoheptane itself is not a common metabolite, its metabolic fate can be studied to understand the biotransformation of alkyl halides. A more direct application would be the use of a deuterated precursor like 1-heptanol-d1 to trace the metabolism to heptanoic acid and subsequent entry into fatty acid beta-oxidation.





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